

tissue distribution of 2-Keto palmitic acid

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Compound Focus: 2-Keto palmitic acid

CAS No.: 2570-24-3

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Quantitative Data on Palmitic Acid (PA)

The following tables summarize key data related to palmitic acid's presence and metabolism, which forms the basis for understanding its derivatives.

Table 1: Palmitic Acid Content in Dietary Sources [1]

Source Category	Food Example	PA Content (% of Total Fatty Acids)
Vegetable Oils	Palm Oil	40.1 - 47.5%
	Olive Oil	7.5 - 20.0%
	Cocoa Butter	25.4%
Animal Fats	Lard	21.07%
	Butter	20.86%
Dairy & Eggs	Parmesan Cheese	8.04%
	Hen Egg (whole)	1.90 - 5.90%
	Cow's Whole Milk	0.92 - 1.97%

Source Category	Food Example	PA Content (% of Total Fatty Acids)
Meat Products	Salami	5.73 - 7.55%
	Beef Meat	0.31 - 1.14%

Table 2: Metabolic and Physiological Data of Palmitic Acid [1] [2]

Parameter	Context	Finding/Value
Average Human Intake	Adult Diet	~20-30 g/day (represents ~8-10% of energy intake)
Body Content	Total Fatty Acids	Accounts for 20-30% of total fatty acids in the human body
Tissue Deposition	Adipose Tissue	Preferentially incorporated into subcutaneous fat over visceral fat.
Cellular Effect	Liver Cells (AML12)	Low-level PA (~25 µM): Increased ATP (35%), Oxygen Consumption Rate (30%), and cell viability. High-level PA (>250 µM): Induced lipotoxicity, reduced mitochondrial function.

Experimental Protocols for Fatty Acid Research

While a specific protocol for **2-Keto palmitic acid** is not available, the following methods from the search results are used to study palmitic acid metabolism and can be adapted.

1. Quantitative Cellular Fatty Acid Oxidation (FAO) Assay [3] This method measures the conversion of radioactive palmitic acid to tritiated water ($^3\text{H}_2\text{O}$) to quantify oxidation rates.

- **Principle:** Cells oxidize [9,10- ^3H (N)]-palmitic acid, releasing $^3\text{H}_2\text{O}$, which is separated from the substrate by diffusion.
- **Key Steps:**
 - **Cell Culture & Treatment:** Culture cells (e.g., U-937, MCF-7, primary hepatocytes) in complete, serum-containing medium for physiological relevance. Treat with compounds or gene

modulators.

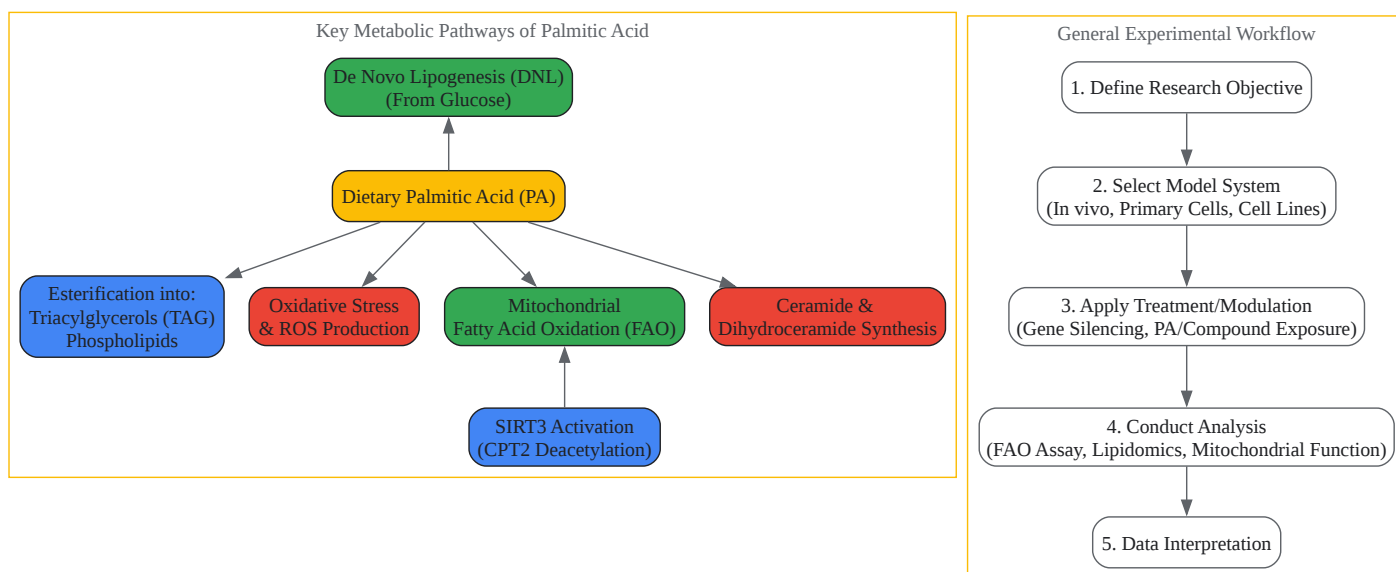
- **Labeling:** Incubate cells with ^3H -palmitic acid for a set time (e.g., 1-6 hours).
- **Diffusion Separation:** Transfer supernatant to an airtight vial containing a second inner vial with water. $^3\text{H}_2\text{O}$ diffuses into the inner water phase over ~3 days at room temperature.
- **Measurement & Analysis:** Scintillation counting measures $^3\text{H}_2\text{O}$ in the inner vial. A cell-free control corrects for weakly volatile palmitic acid background.

2. Lipidomics Analysis of Sphingolipids [4] This protocol is used to investigate how palmitic acid levels influence ceramide and dihydroceramide synthesis.

- **Principle:** Silencing genes involved in fatty acid desaturation (e.g., AdipoR2, SCD) increases intracellular PA, driving ceramide synthesis.
- **Key Steps:**
 - **Cell Culture & Gene Silencing:** Use HEK293 or HepG2 cells. Transfect with siRNA (e.g., against AdipoR2, SCD) to silence target genes.
 - **PA Treatment:** Treat cells with PA (e.g., 100-400 μM) conjugated to fatty acid-free BSA in serum-free media for 24 hours.
 - **Lipid Extraction & Analysis:** Extract lipids from cells and analyze using liquid chromatography-mass spectrometry (LC-MS) to quantify dihydroceramides and other sphingolipids.

Metabolic Pathways and Research Workflow

The diagram below outlines the key pathways of palmitic acid metabolism and a general experimental workflow for studying its distribution and effects, which can be applied to its derivatives.



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Suggestions for Further Research

Given the scarcity of specific data on **2-Keto palmitic acid**, you may need to delve deeper into specialized research avenues.

- **Explore Specialized Databases:** Search for "2-ketopalmitic acid" or "2-oxohexadecanoic acid" in dedicated metabolomics and lipidomics databases such as the Human Metabolome Database (HMDB) and LIPID MAPS.
- **Investigate Alpha-Oxidation:** **2-Keto palmitic acid** is an intermediate in the **alpha-oxidation** pathway, a minor pathway compared to the more common beta-oxidation. Focusing your literature

search on "fatty acid alpha-oxidation" and its associated disorders (e.g., Refsum disease) might yield more relevant information on this specific metabolite.

- **Review Methodological Papers:** The experimental protocols summarized above, particularly the lipidomics and FAO assay methods [3] [4], provide a strong foundation for designing your own experiments to study the tissue distribution of **2-Keto palmitic acid** should you acquire the standard compound.

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